

Foundational Research on the Biological Activity of EHT 1864: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EHT 1864

Cat. No.: B1671146

[Get Quote](#)

EHT 1864 is a small molecule inhibitor that has garnered significant interest within the research community for its specific action on the Rac family of small GTPases. This technical guide provides an in-depth overview of the foundational research concerning **EHT 1864**'s biological activity, mechanism of action, and its effects on various cellular processes. The information is tailored for researchers, scientists, and drug development professionals, presenting quantitative data, detailed experimental protocols, and visual representations of key signaling pathways.

Core Mechanism of Action

EHT 1864 functions as a potent and specific inhibitor of the Rac family of small GTPases.^{[1][2]} Its mechanism involves direct binding to Rac proteins, which promotes the loss of bound guanine nucleotides (GDP/GTP).^{[1][2]} This action locks the Rac GTPase in an inert and inactive conformation, thereby preventing its interaction with downstream effectors.^[2] This novel mechanism of guanine nucleotide displacement distinguishes **EHT 1864** from other inhibitors that target upstream activators or downstream effectors of Rho GTPases.^[3]

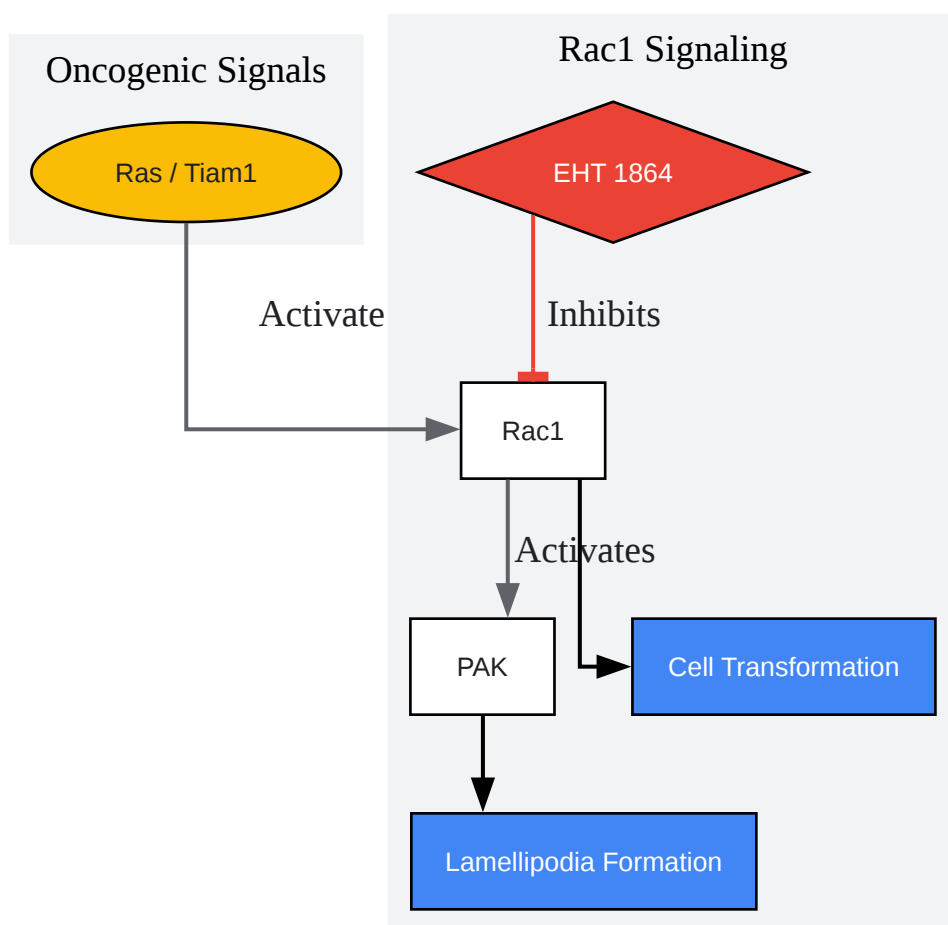
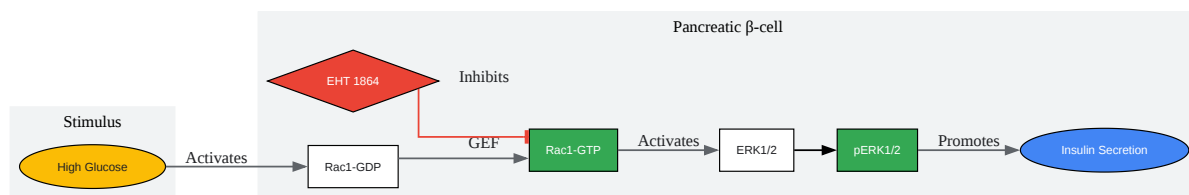
Quantitative Biological Data

The biological activity of **EHT 1864** has been quantified across various studies, providing key metrics for its potency and efficacy.

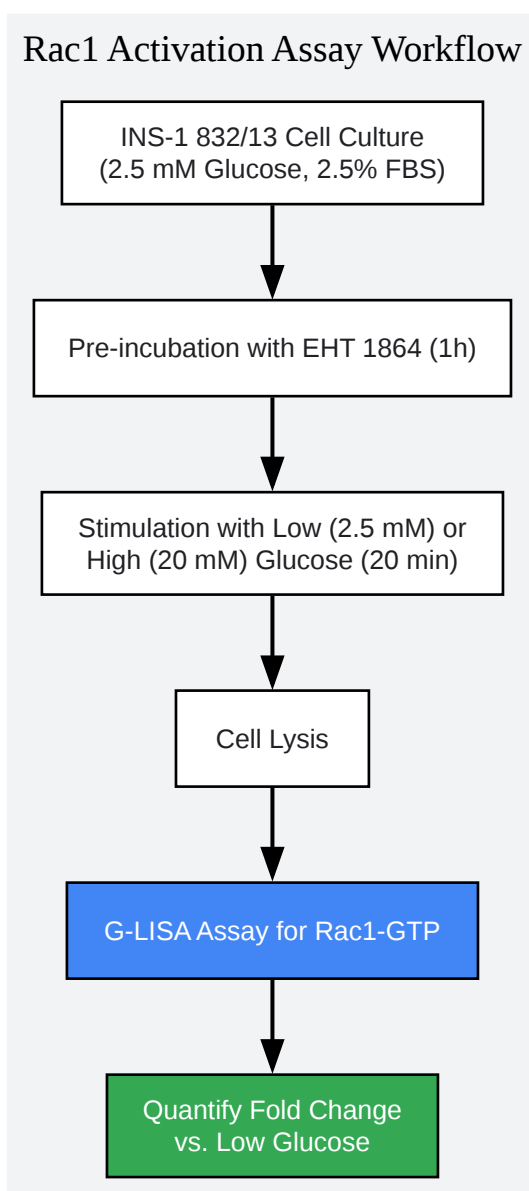
Parameter	Value	Target	Notes
Binding Affinity (Kd)	40 nM	Rac1	
50 nM	Rac1b		
60 nM	Rac2		
230 nM	Rac3		
Inhibition of GSIS	~13% (not significant)	Glucose-Stimulated Insulin Secretion	At 5 μ M concentration in INS-1 832/13 cells. [4]
Complete Inhibition	Glucose-Stimulated Insulin Secretion	At 10 μ M concentration in INS-1 832/13 cells. [4] [5]	
Effect on Basal Insulin Secretion	Modest Increase (~50%)	Basal Insulin Secretion	At 10 μ M concentration in INS-1 832/13 cells. [4]
Reduction in Brain A β 40	37%	β -amyloid peptide 40	In guinea pigs with intraperitoneal injections of 10 and 40 mg/kg/day for 15 days. [6]

Key Signaling Pathways Modulated by EHT 1864

EHT 1864 primarily impacts signaling pathways downstream of Rac1 activation. One of the well-documented effects is its role in the context of glucose-stimulated insulin secretion (GSIS) in pancreatic β -cells.



Rac1 Activation Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Specificity and mechanism of action of EHT 1864, a novel small molecule inhibitor of Rac family small GTPases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Specificity and Mechanism of Action of EHT 1864, a Novel Small Molecule Inhibitor of Rac Family Small GTPases* | Semantic Scholar [semanticscholar.org]
- 3. Characterization of EHT 1864, a novel small molecule inhibitor of Rac family small GTPases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. EHT 1864, a small molecule inhibitor of Ras-related C3 botulinum toxin substrate 1 (Rac1), attenuates glucose-stimulated insulin secretion in pancreatic β -cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. apexbt.com [apexbt.com]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Foundational Research on the Biological Activity of EHT 1864: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671146#foundational-research-on-eh-1864-s-biological-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

